

# tiadinil application timing for maximum disease suppression

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## Compound Focus: Tiadinil

CAS No.: 223580-51-6

Cat. No.: S003940

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## Tiadinil Technical Profile

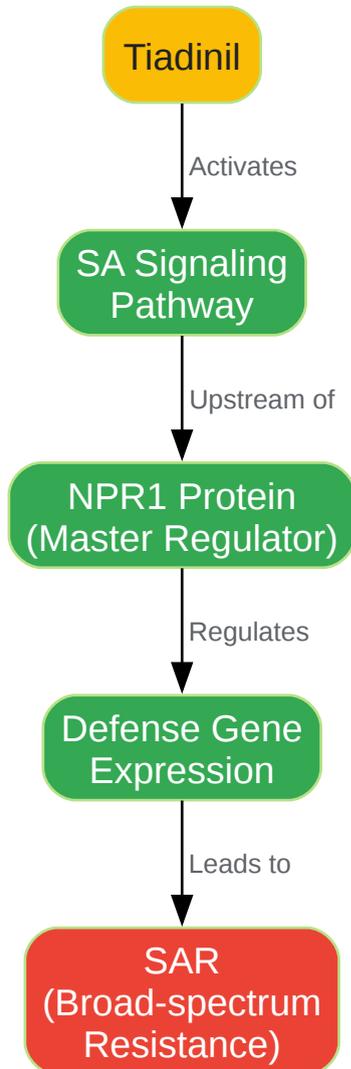
The following table consolidates the key characteristics of **tiadinil** as identified in the literature:

| Attribute           | Description                                                                                                                                                       |
|---------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| IUPAC Name          | N-(3-chloro-4-methylphenyl)-4-methyl-1,2,3-thiadiazole-5-carboxamide [1]                                                                                          |
| Mode of Action      | Plant activator that induces Systemic Acquired Resistance (SAR) [1].                                                                                              |
| Primary Effect      | Activates the plant's innate immune system, leading to defense gene expression and broad-spectrum disease resistance without direct antimicrobial activity [1].   |
| Documented Efficacy | Induces resistance against <b>Tobacco Mosaic Virus (TMV)</b> and <b>wildfire disease</b> ( <i>Pseudomonas syringae</i> pv. <i>tabaci</i> ) in tobacco plants [1]. |

## Mechanism of Action: The SAR Pathway

**Tiadinil** functions by priming the salicylic acid (SA) signaling pathway, a core component of plant innate immunity. The diagram below illustrates this induced defense mechanism.

## Proposed SAR Activation Pathway by Tiadinil



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## Experimental Evidence & Research Context

The activity of **tiadinil** is not merely postulated but is supported by experimental evidence:

- **Defense Gene Expression:** Research has demonstrated that **tiadinil** treatment induces the expression of specific **SAR marker genes** in tobacco plants, which is a clear molecular indicator of the plant's immune system being primed [1].
- **Class of Agrochemicals:** **Tiadinil** is recognized as part of a novel class of **green agrochemicals** known as "plant elicitors" or "plant activators" [2]. Their value lies in providing prolonged defense,

requiring lower dosages, and presenting a negligible risk of pathogens developing resistance compared to conventional pesticides [3].

## Suggested Research Path for Application Timing

Since your required information on application timing was not found in the current search, I suggest you pursue the following avenues to fill this critical knowledge gap:

- **Consult Original Patent Documents:** The synthesis and initial application data for **tiadinil** were likely disclosed in its original patent filings. These documents often contain detailed examples of effective application regimens.
- **Review Regulatory Study Summaries:** Documents from regulatory bodies like the EPA (Environmental Protection Agency) often include comprehensive summaries of field trials that evaluate optimal application timing and rates.
- **Explore Research on Analogues:** Investigate studies on structurally similar plant activators, such as **benzothiadiazole (BTH)**, **isotianil**, or **methiadinil** [3] [2]. The principles governing their application timing may be analogous and provide a strong experimental basis for your own work.

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## References

1. Tiadinil, a Novel Class of Activator of Systemic Acquired ... [jstage.jst.go.jp]
2. Development of an indirect competitive enzyme ... [sciencedirect.com]
3. The Past, Present, and Future of Plant Activators Targeting ... [mdpi.com]

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